

Structural Analysis of 10-Oxo Docetaxel: A Technical Guide

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Compound of Interest

Compound Name: 10-Oxo Docetaxel

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This in-depth technical guide provides a comprehensive overview of the structural analysis of **10-Oxo Docetaxel**, a known impurity and degradation product of the widely used chemotherapeutic agent, Docetaxel. This document collates available chemical and physical data, outlines generalized experimental protocols for its characterization, and presents visual workflows to aid in understanding its structural elucidation and relationship to the parent compound.

Introduction

10-Oxo Docetaxel, also known as Docetaxel EP Impurity B, is a taxoid derivative that is critical to monitor and control in the manufacturing and formulation of Docetaxel to ensure the safety and efficacy of the final drug product.^{[1][2]} Its structure is closely related to Docetaxel, differing by the oxidation of the hydroxyl group at the C-10 position to a ketone. This modification can impact the molecule's biological activity and degradation profile. A thorough structural understanding of this impurity is paramount for the development of robust analytical methods for its detection and quantification.

Chemical and Physical Properties

The fundamental chemical and physical properties of **10-Oxo Docetaxel** are summarized in the table below. This data is compiled from various chemical suppliers and databases.[3][4][5]

Property	Value	Source
Chemical Name	(2aR,4S,4aS,9S,11S,12S,12aR,12bS)-12b-acetoxy-9-(((2R,3S)-3-((tert-butoxycarbonyl)amino)-2-hydroxy-3-phenylpropanoyl)oxy)-4,11-dihydroxy-4a,8,13,13-tetramethyl-5,6-dioxo-2a,3,4,4a,5,6,9,10,11,12,12a,12b-dodecahydro-1H-7,11-methanocyclodeca[2][4]benzo[1,2-b]oxet-12-yl benzoate	[6]
Synonyms	10-Oxo Docetaxel, Docetaxel Impurity B, 6-Oxodocetaxel	[3][7]
CAS Number	167074-97-7	[1][2][8]
Molecular Formula	C43H51NO14	[2][3][4]
Molecular Weight	805.86 g/mol	[2][4]
Appearance	Solid	[5]
Solubility	Slightly soluble in Chloroform and Methanol	[5]
Storage	-20°C	[5]

Experimental Protocols for Structural Elucidation

While specific experimental data for **10-Oxo Docetaxel** is not extensively published, the following protocols outline the standard methodologies for the isolation and structural characterization of Docetaxel and its related impurities.

Isolation and Purification by High-Performance Liquid Chromatography (HPLC)

A validated reversed-phase HPLC (RP-HPLC) method is essential for the separation of **10-Oxo Docetaxel** from Docetaxel and other impurities.

- Column: C18 column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase A: Water.
- Mobile Phase B: Acetonitrile.
- Gradient Elution: A typical gradient would start with a higher proportion of Mobile Phase A and gradually increase the proportion of Mobile Phase B to elute compounds of increasing hydrophobicity.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 230 nm.
- Sample Preparation: Dissolve the sample mixture in a suitable solvent, such as a mixture of acetonitrile and water.

Structural Analysis by Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the isolated impurity.

- Ionization Technique: Electrospray Ionization (ESI) is commonly used for taxane derivatives.
- Mass Analyzer: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap analyzer, is preferred for accurate mass measurements.

- Expected Molecular Ion: For $C_{43}H_{51}NO_{14}$, the expected $[M+H]^+$ ion would be approximately m/z 806.3386 and the $[M+Na]^+$ ion would be approximately m/z 828.3205.
- Fragmentation Analysis (MS/MS): Tandem mass spectrometry can be used to fragment the molecular ion and obtain structural information. Key fragmentations for taxanes often involve the loss of the side chain, the tert-butoxycarbonyl group, and parts of the baccatin III core.

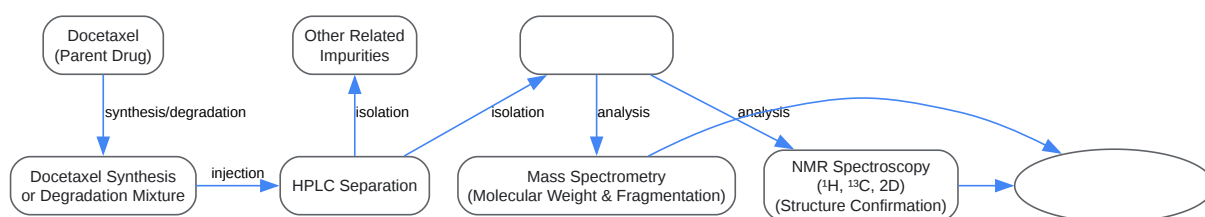
Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of each proton and carbon atom in the molecule, allowing for unambiguous structure confirmation.

- Solvent: Deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide ($DMSO-d_6$).
- 1H NMR: The proton NMR spectrum would be complex due to the large number of protons. Key signals to analyze would include:
 - The absence of the characteristic signal for the proton at C-10 (typically a doublet around 6.2 ppm in Docetaxel).
 - Shifts in the signals of adjacent protons due to the presence of the ketone at C-10.
 - Signals corresponding to the protons of the baccatin core and the N-tert-butoxycarbonyl-3-phenylisoserine side chain.
- ^{13}C NMR: The carbon NMR spectrum would show a characteristic downfield shift for the C-10 carbon, which would now be a ketone carbonyl (expected around 200-210 ppm), compared to the hydroxyl-bearing carbon in Docetaxel (around 75 ppm).
- 2D NMR Techniques: COSY, HSQC, and HMBC experiments are crucial for assigning all proton and carbon signals and confirming the connectivity of the molecule.

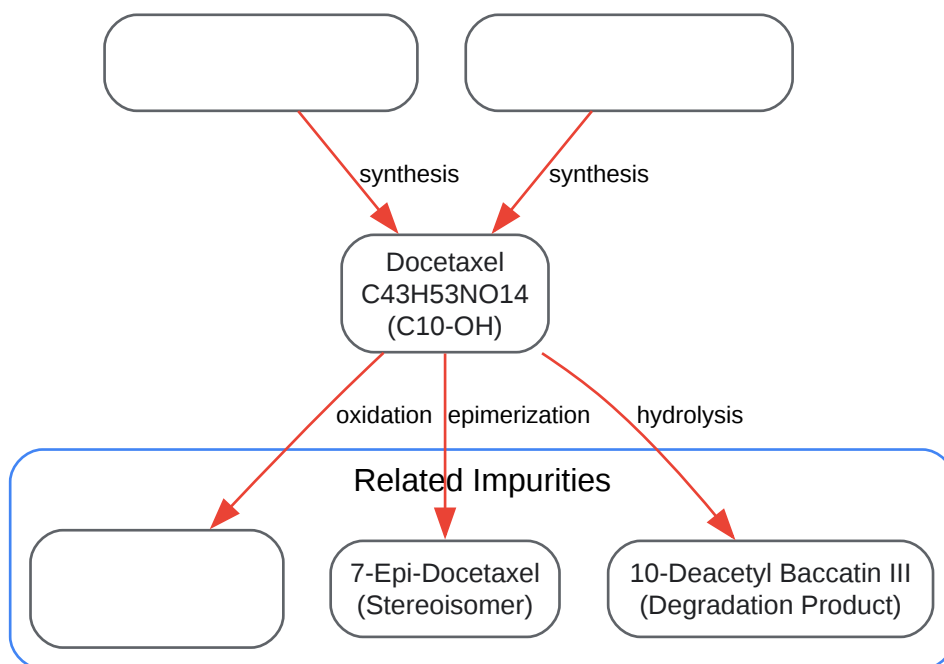
Visualizing Structural Relationships and Analytical Workflows

The following diagrams, generated using the DOT language, illustrate the logical relationships in the structural analysis of **10-Oxo Docetaxel**.



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Workflow for the Isolation and Structural Elucidation of **10-Oxo Docetaxel**.



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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Docetaxel EP Impurity D \(7-epi-10-Oxo-Docetaxel\) | CAS Number 162784-72-7 \[klivon.com\]](#)
- [3. scribd.com \[scribd.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. bocsci.com \[bocsci.com\]](#)
- [6. 7-Epi-10-oxo Docetaxel | CAS 162784-72-7 | LGC Standards \[lgcstandards.com\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. Design of theranostic nanomedicine \(II\): synthesis and physicochemical properties of a biocompatible polyphosphazene–docetaxel conjugate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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